

Application Notes and Protocols: Functionalization of MOF-808 for Targeted Applications

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Compound of Interest

Compound Name: M-808

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the functionalization of the metal-organic framework (MOF), MOF-808, for various targeted applications, including drug delivery, catalysis, and sensing.

Introduction to MOF-808

MOF-808 is a zirconium-based metal-organic framework known for its high porosity, large surface area, and excellent chemical and thermal stability.^{[1][2]} Its structure consists of zirconium-based secondary building units (SBUs) connected by 1,3,5-benzenetricarboxylate (BTC) linkers.^[2] These properties make MOF-808 an ideal platform for post-synthetic modification (PSM), allowing for the introduction of various functional groups to tailor its properties for specific applications.^{[3][4][5]}

Targeted Applications of Functionalized MOF-808

The versatility of MOF-808 allows for its functionalization to suit a range of applications:

- **Targeted Drug Delivery:** MOF-808 nanoparticles can be functionalized with targeting ligands to enhance their uptake by specific cells, such as cancer cells.^{[1][2][6]} Their high porosity enables the loading of therapeutic agents for controlled release.^[6]

- **Catalysis:** The introduction of active catalytic sites onto the MOF-808 framework can create highly efficient and selective heterogeneous catalysts for various organic transformations.[\[7\]](#)
[\[8\]](#)
- **Sensing:** Functionalization of MOF-808 can lead to the development of sensitive and selective sensors for the detection of various analytes, including gases and biomolecules.[\[9\]](#)
[\[10\]](#)
- **Carbon Capture:** Amine-functionalized MOF-808 has shown promise in capturing carbon dioxide.[\[11\]](#)[\[12\]](#)

Quantitative Data on MOF-808 Properties

The table below summarizes the key physical properties of pristine and functionalized MOF-808, providing a comparative overview.

Sample Name	Functionalization	BET Surface Area (m ² /g)	Average Pore Diameter (Å)	Total Pore Volume (cm ³ /g)	Particle Size (nm)	Reference
MOF-808	Pristine	1910 - 2143.20	15.0	0.76 - 0.911	116.04	[7] [13] [14]
MOF-808-OH	Hydroxyl-functionalized	2611	17.0	0.87	66 ± 3	[14]
MOF-808-NH ₂	Amino-functionalized	3085	17.0	0.95	88 ± 6	[14]
gly@MOF-808	Glycine-functionalized	1675	-	-	370 ± 80	[11]
Cu-MOF-808	Copper-functionalized	-	-	-	-	[9]
MOF-808-Tz	Thiazole-functionalized	1348	-	-	-	[15]

Experimental Protocols

This section provides detailed, step-by-step protocols for the synthesis and functionalization of MOF-808.

Protocol 1: Synthesis of Pristine MOF-808

This protocol is based on a previously published solvothermal method.[\[7\]](#)

Materials:

- Zirconium(IV) chloride (ZrCl₄)

- 1,3,5-Benzenetricarboxylic acid (H_3BTC)
- N,N-Dimethylformamide (DMF)
- Glacial acetic acid
- Acetone
- Chloroform

Procedure:

- Dissolve ZrCl_4 (1.05 g, 4.5 mmol) in 45 mL of glacial acetic acid in a beaker.
- In a separate beaker, dissolve H_3BTC (0.31 g, 1.5 mmol) in 45 mL of DMF.
- Sonicate both solutions for 30 minutes.
- Mix the two solutions and sonicate the resulting mixture for an additional 45 minutes.
- Transfer the mixture to a stainless-steel autoclave and heat it in an oven at 120 °C for 72 hours.
- After cooling to room temperature, a white precipitate will form. Separate the precipitate by centrifugation.
- Wash the product four times with DMF and then with acetone.
- Dry the product in an oven at 100 °C for 12 hours.
- Activate the MOF-808 by soaking it in CHCl_3 at 50 °C for three days.
- Finally, dry the activated MOF-808 under vacuum at 120 °C for 24 hours.

Workflow for MOF-808 Synthesis



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Caption: Solvothermal synthesis workflow for pristine MOF-808.

Protocol 2: Post-Synthetic Modification (PSM) of MOF-808 with Amino Groups

This protocol describes the introduction of amino functional groups via ligand exchange.[7]

Materials:

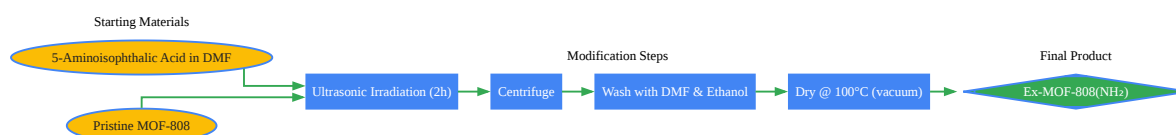
- Pristine MOF-808
- 5-Aminoisophthalic acid (NH₂-H₂BDC)
- N,N-Dimethylformamide (DMF)
- Ethanol

Procedure:

- Disperse 0.1711 g (0.125 mmol) of pristine MOF-808 in a solution containing 0.250 mmol of 5-aminoisophthalic acid in 5 mL of DMF.
- Subject the mixture to ultrasonic irradiation for 2 hours.
- Separate the resulting precipitate by centrifugation.

- Wash the product three times with DMF and then with ethanol.
- Dry the functionalized MOF, denoted as Ex-MOF-808(NH₂), at 100 °C under vacuum.

Workflow for Post-Synthetic Modification of MOF-808



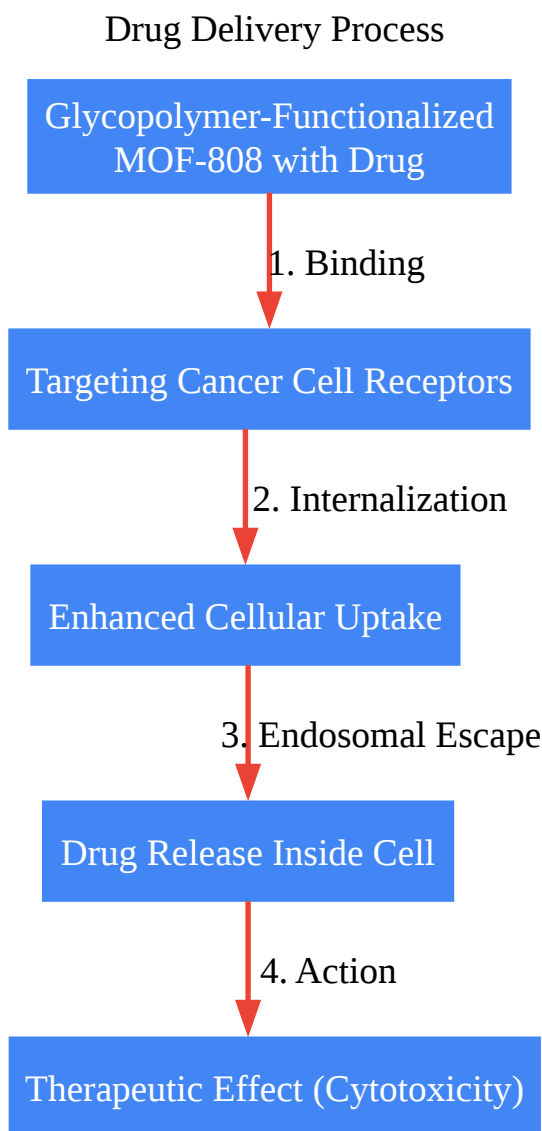
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Caption: Post-synthetic modification of MOF-808 via ligand exchange.

Application Example: Targeted Drug Delivery

Functionalized MOF-808 nanoparticles have been successfully used for the targeted delivery of chemotherapeutic agents to cancer cells.[1][2] For instance, MOF-808 functionalized with a glycopolymer has been shown to enhance the uptake of the nanoparticles in hepatocellular carcinoma cells, leading to increased cytotoxicity of the loaded drugs.[1][2][6]

Signaling Pathway for Targeted Drug Delivery



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Caption: Targeted drug delivery using functionalized MOF-808.

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